

# Technical Synthesis Guide: 2-Chloro-4-fluoro-5-methylbenzyl alcohol

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Chloro-4-fluoro-5-methylbenzyl alcohol

CAS No.: 1536543-76-6

Cat. No.: B2724058

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## Executive Summary

This Application Note details the optimized synthesis protocols for **2-Chloro-4-fluoro-5-methylbenzyl alcohol** (CAS: 1536543-76-6). This compound is a critical polysubstituted aromatic intermediate, often utilized as a "warhead" linker in medicinal chemistry or as a building block for agrochemical actives (e.g., saflufenacil analogs).

The synthesis of this molecule presents specific challenges due to the dense functionalization of the benzene ring. The presence of both chlorine and fluorine atoms necessitates chemoselective reducing agents that will not trigger hydrodehalogenation. Furthermore, the steric crowding from the ortho-chloro and meta-methyl groups can impede reaction kinetics.

This guide prioritizes the Borane-mediated reduction of the corresponding benzoic acid as the "Gold Standard" route due to its superior chemoselectivity and scalability compared to Lithium Aluminum Hydride (LiAlH<sub>4</sub>) or catalytic hydrogenation methods.

## Key Compound Data

| Property          | Detail                                               |
|-------------------|------------------------------------------------------|
| IUPAC Name        | (2-Chloro-4-fluoro-5-methylphenyl)methanol           |
| CAS Number        | 1536543-76-6                                         |
| Molecular Formula | C <sub>8</sub> H <sub>8</sub> ClFO                   |
| Molecular Weight  | 174.60 g/mol                                         |
| Physical State    | White to off-white solid                             |
| Solubility        | Soluble in MeOH, DCM, EtOAc; Low solubility in water |

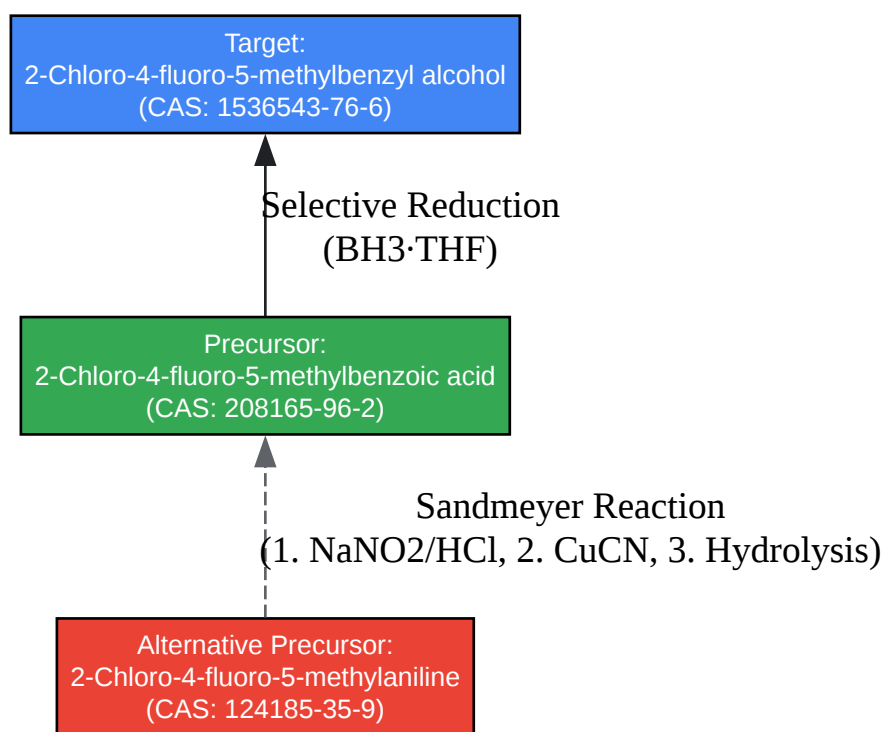
## Retrosynthetic Analysis & Strategy

To ensure high purity and yield, we approach the synthesis via the reduction of the commercially available or synthetically accessible 2-Chloro-4-fluoro-5-methylbenzoic acid (CAS: 208165-96-2).

## Strategic Logic

- Disconnection: The benzyl alcohol is disconnected to the carboxylic acid.
- Chemoselectivity: The primary risk is the reduction of the C-Cl or C-F bonds.
  - Risk:[1] LiAlH<sub>4</sub> (strong nucleophile) can occasionally cause hydrodechlorination on electron-deficient rings.
  - Solution: Borane-THF (BH<sub>3</sub>·THF) or Borane-Dimethyl Sulfide (BMS) coordinates to the carbonyl oxygen, reducing the acid via an acyloxyborane intermediate. This mechanism is highly selective for -COOH over aryl halides.

## Visual Pathway (DOT Diagram)



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Figure 1: Retrosynthetic strategy highlighting the primary acid reduction route and an alternative aniline-based lineage.

## Primary Protocol: Selective Reduction of Benzoic Acid

Objective: Convert 2-Chloro-4-fluoro-5-methylbenzoic acid to the target alcohol without dehalogenation. Scale: 10.0 g (Scaleable to 100 g)

## Reagents & Materials

| Reagent                                | Equiv. <a href="#">[2]</a> <a href="#">[3]</a> | Amount (10g Scale) | Role                     |
|----------------------------------------|------------------------------------------------|--------------------|--------------------------|
| 2-Chloro-4-fluoro-5-methylbenzoic acid | 1.0                                            | 10.0 g (53.0 mmol) | Starting Material        |
| Borane-THF Complex (1.0 M)             | 1.5 - 2.0                                      | 80 - 106 mL        | Reducing Agent           |
| Tetrahydrofuran (THF)                  | Solvent                                        | 50 mL (Anhydrous)  | Solvent                  |
| Methanol                               | Quench                                         | ~50 mL             | Quenching Agent          |
| 1M HCl                                 | Wash                                           | 50 mL              | Solubilizing Boron salts |

## Step-by-Step Methodology

### Phase 1: Reaction Setup

- Apparatus Preparation: Flame-dry a 500 mL 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and a pressure-equalizing addition funnel.
- Inert Atmosphere: Flush the system with Nitrogen (N<sub>2</sub>) for 15 minutes.
- Solvation: Charge the flask with 2-Chloro-4-fluoro-5-methylbenzoic acid (10.0 g) and anhydrous THF (50 mL). Stir until the solid is fully dissolved or creates a uniform suspension.
- Cooling: Place the reaction vessel in an ice/water bath to cool the internal temperature to 0°C.

### Phase 2: Reduction[\[2\]](#)

- Reagent Addition: Transfer the Borane-THF solution (1.0 M, 80 mL) to the addition funnel via a cannula or syringe (air-sensitive!).
- Controlled Addition: Dropwise add the Borane-THF to the reaction mixture over 30-45 minutes.
  - Observation: Hydrogen gas evolution will occur. Ensure the internal temperature does not exceed 10°C.

- Reaction: Once addition is complete, remove the ice bath and allow the mixture to warm to Room Temperature (20-25°C). Stir for 12-16 hours (overnight).
  - Monitoring: Check reaction progress via TLC (30% EtOAc in Hexanes) or HPLC. The acid spot should disappear.

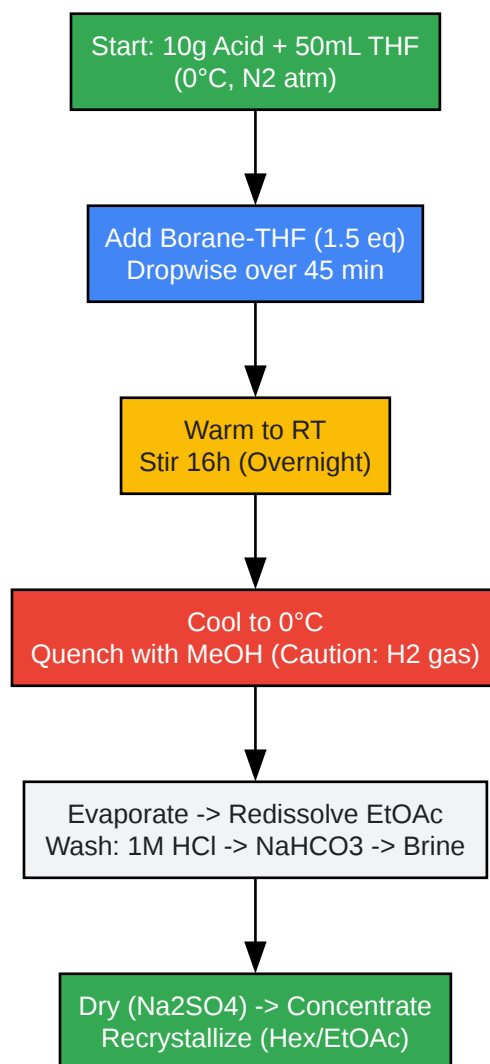
### Phase 3: Quenching & Workup

- Quench: Cool the mixture back to 0°C. Slowly add Methanol (30 mL) dropwise.
  - Caution: Vigorous bubbling ( $H_2$ ) will occur. Add slowly until bubbling ceases.
- Solvent Removal: Concentrate the mixture under reduced pressure (Rotary Evaporator) to remove THF and Methyl Borate formed.
- Partition: Dissolve the resulting residue in Ethyl Acetate (100 mL) and wash with 1M HCl (50 mL) to break up any remaining boron complexes.
- Washing: Wash the organic layer with Saturated  $NaHCO_3$  (50 mL) followed by Brine (50 mL).
- Drying: Dry the organic phase over anhydrous  $Na_2SO_4$ , filter, and concentrate to dryness.

### Phase 4: Purification<sup>[4]</sup>

- Crude Yield: Typically 90-95% as a white/off-white solid.
- Purification: If necessary, recrystallize from a mixture of Hexanes/Ethyl Acetate (5:1) or purify via silica gel flash chromatography (Gradient: 0% -> 20% EtOAc in Hexanes).

## Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for the Borane-mediated reduction.

## Analytical Characterization

To validate the synthesis, the following analytical parameters should be met:

- <sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>):
  - δ 7.45 (d, J = 7.5 Hz, 1H, Ar-H)
  - δ 7.15 (d, J = 9.0 Hz, 1H, Ar-H)
  - δ 4.70 (s, 2H, Ar-CH<sub>2</sub>-OH)

- $\delta$  2.35 (s, 3H, Ar-CH<sub>3</sub>)
- $\delta$  1.90 (br s, 1H, -OH)
- HPLC Purity: >98.0% (UV @ 254 nm).
- Mass Spectrometry (ESI+): [M-OH]<sup>+</sup> peak at m/z ~157/159 (characteristic Cl isotope pattern).

## Alternative Route: Precursor Synthesis

If the benzoic acid is unavailable, it can be synthesized from 2-Chloro-4-fluoro-5-methylaniline (CAS: 124185-35-9) via the Sandmeyer reaction, although this is a multi-step process.

- Diazotization: Aniline + NaNO<sub>2</sub>/HCl (0°C) → Diazonium Salt.
- Sandmeyer (Nitrile): Diazonium + CuCN/KCN → 2-Chloro-4-fluoro-5-methylbenzonitrile.
- Hydrolysis: Nitrile + H<sub>2</sub>SO<sub>4</sub>/H<sub>2</sub>O (Reflux) → 2-Chloro-4-fluoro-5-methylbenzoic acid.

Note: The direct oxidation of 2-chloro-4-fluoro-5-methyltoluene is possible but often yields mixtures of aldehyde/acid and requires careful control to avoid over-chlorination if radical conditions are used.

## Safety & Handling

- Borane-THF: Highly flammable and moisture sensitive. Reacts violently with water to release Hydrogen gas. Store at 2-8°C.
- Halogenated Aromatics: May be skin irritants or sensitizers. Handle in a fume hood.
- Waste Disposal: Quenched Borane mixtures contain boric acid/borates. Dispose of as organic waste containing boron.

## References

- Target Compound Data: **2-Chloro-4-fluoro-5-methylbenzyl alcohol** (CAS 1536543-76-6). Available from Apollo Scientific and CymitQuimica.

- Precursor Availability: 2-Chloro-4-fluoro-5-methylbenzoic acid (CAS 208165-96-2).<sup>[5]</sup> Sigma-Aldrich / PubChem.
- Methodology (Acid Reduction): Brown, H. C., & Heim, P. (1973). "Selective reductions. 18. Diborane as a reducing agent for carboxylic acids." *The Journal of Organic Chemistry*, 38(5), 912-916. (Standard protocol basis).
- Analogous Synthesis: Preparation of 2-chloro-4-fluoro-5-nitrobenzoic acid. Patent WO2022201155. (Demonstrates the stability of the 2-Cl-4-F substitution pattern under harsh conditions).

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## Sources

- 1. 64372-62-9 Cas No. | 2-Chloro-5-(trifluoromethyl)benzyl alcohol | Matrix Scientific [[matrixscientific.com](https://matrixscientific.com)]
- 2. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 3. 2-Fluoro-5-methylbenzaldehyde synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
- 4. WIPO - Search International and National Patent Collections [[patentscope.wipo.int](https://patentscope.wipo.int)]
- 5. 208165-96-2, 2-Chloro-4-fluoro-5-methylbenzoic Acid-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技（上海）有限公司 [[accelachem.com](https://accelachem.com)]
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